

MSC-4381: A Technical Guide for Researchers

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Compound of Interest

Compound Name: MSC-4381

Cat. No.: B8201691

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An In-depth Examination of the Potent and Selective MCT4 Inhibitor

This technical guide provides a comprehensive overview of **MSC-4381** (also known as MCT4-IN-1), a highly potent and selective inhibitor of the monocarboxylate transporter 4 (MCT4/SLC16A3). This document is intended for researchers, scientists, and drug development professionals interested in the chemical properties, mechanism of action, and experimental applications of this novel chemical probe. All quantitative data is presented in structured tables for ease of comparison, and detailed methodologies for key experiments are provided.

Chemical Structure and Physicochemical Properties

MSC-4381 is a synthetic small molecule with the chemical name 5-((5-chloro-2-((5-ethoxyquinoline)-8-sulfonamido)phenyl)ethynyl)-4-methoxypicolinic acid.^[1] Its structure is characterized by a substituted pyridine carboxylic acid core linked via an ethynyl bridge to a chlorinated phenyl ring, which in turn is attached to an ethoxyquinoline sulfonamide moiety.

Table 1: Chemical and Physical Properties of MSC-4381

Property	Value	Reference
IUPAC Name	5-((5-chloro-2-((5-ethoxyquinoline)-8-sulfonamido)phenyl)ethynyl)-4-methoxypicolinic acid	[1]
Synonyms	MCT4-IN-1, MSC4381	[2][3]
CAS Number	2445185-57-7	[1][2][4]
Molecular Formula	C ₂₆ H ₂₀ ClN ₃ O ₆ S	[1][2][4]
Molecular Weight	537.97 g/mol	[1][2]
Appearance	White to beige or yellow solid powder	[2]
Purity	≥98% (HPLC)	
Solubility	DMSO: 50 mg/mL (92.94 mM); Methanol: Slightly soluble (0.1-1 mg/ml)	[2][4]
Storage	Powder: -20°C for 3 years; In solvent: -80°C for 1 year	[2]
SMILES	<chem>CCOc1ccc(c2ncccc12)S(=O)(=O)Nc1ccc(Cl)cc1C#Cc1cnc(cc1OC)C(O)=O</chem>	[2]
InChI Key	FNBUZGRPJLEIMO-UHFFFAOYSA-N	[1][4]

Mechanism of Action and Biological Activity

MSC-4381 is an orally active and selective inhibitor of the monocarboxylate transporter 4 (MCT4).[3][5] MCT4 is a crucial transporter responsible for the efflux of lactate from highly glycolytic cells, a hallmark of many cancer types.[6] By inhibiting MCT4, **MSC-4381** blocks lactate export, leading to intracellular lactate accumulation and a reduction in cellular viability in cells with high MCT4 expression.[3][7] The inhibitor targets the cytosolic domain of MCT4.[3][7]

Signaling Pathway of MCT4 Inhibition

The following diagram illustrates the proposed mechanism of action for **MSC-4381**. In highly glycolytic cancer cells, glucose is converted to lactate, which is then exported by MCT4 to maintain intracellular pH and support continued glycolysis. **MSC-4381** blocks this transport, leading to intracellular lactate accumulation, which can disrupt cellular metabolism and potentially lead to apoptosis.

Figure 1: Mechanism of **MSC-4381** Action

Table 2: Biological Activity of MSC-4381

Parameter	Value	Cell Line/System	Reference
MCT4 IC ₅₀	77 nM	Not specified	[3][5][7]
MCT4 K _i	11 nM	Fluorescence Cross-Correlation Spectroscopy	[3][4]
Lactate Efflux IC ₅₀	1 nM	MDA-MB-231 (MCT4 high)	[3]
Lactate Efflux IC ₅₀	>4 µM	SNU-398 (MCT1 high)	[4]
Lactate Efflux IC ₅₀	638 nM	RT-4 (MCT2/3 high)	[4]

Pharmacokinetic Properties

Preclinical studies in mice have provided initial pharmacokinetic data for **MSC-4381**.

Table 3: Pharmacokinetic Parameters of MSC-4381 in Mice

Parameter	Value	Dosing	Reference
**Half-life ($T_{1/2}$) **	1 hour	0.2 mg/kg, IV	[3]
Clearance (CL)	0.33 L/h·kg	0.2 mg/kg, IV	[3]
Maximum Concentration (C_{max})	489 ng/mL	0.2 mg/kg, IV	[3]
Volume of Distribution (V_{ss})	0.4 L/kg	0.2 mg/kg, IV	[3]

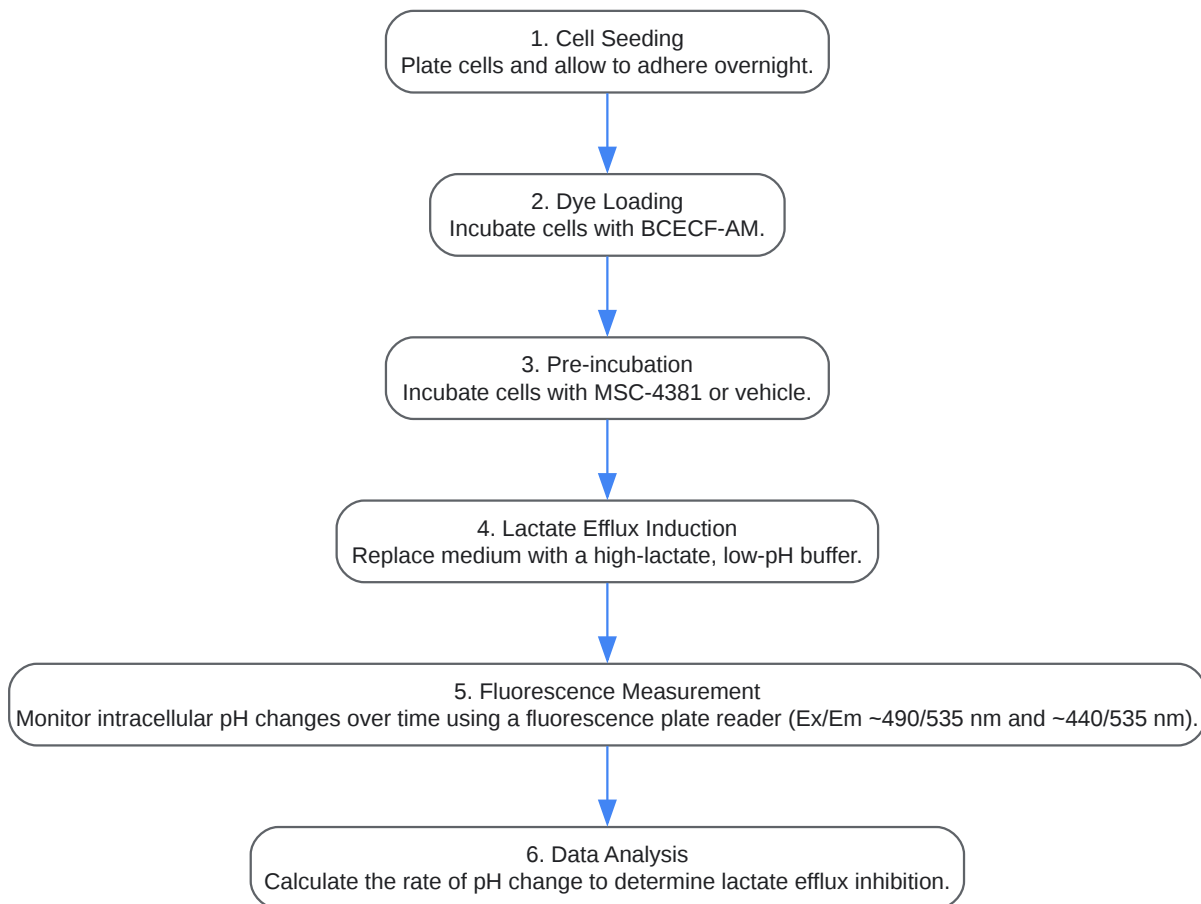
Experimental Protocols

Detailed experimental protocols are crucial for the replication and extension of research findings. The following sections provide methodologies for key assays used to characterize **MSC-4381**.

Cellular Lactate Efflux Assay

This assay measures the ability of a compound to inhibit the transport of lactate out of cells. A common method involves loading cells with a pH-sensitive fluorescent dye, such as BCECF-AM, and monitoring changes in intracellular pH upon lactate efflux.

Workflow for Lactate Efflux Assay



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